

Octanol-water partition coefficient log P of Hexythiazox

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Compound Focus: Hexythiazox

CAS No.: 78587-05-0

Cat. No.: S529927

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Key Physicochemical Data for Hexythiazox

The following table summarizes the key physicochemical properties of **Hexythiazox** related to its partitioning behavior, based on regulatory data [1]:

Property	Value	Conditions / Notes
Log P (Octanol-Water)	2.67	Measured at 25°C; classified as "Low" [1].
P (Octanol-Water)	4.68 x 10 ² (468)	Calculated partition coefficient [1].
Water Solubility	0.1 mg/L	At 20°C and pH 7; classified as "Low" [1].
Molecular Mass	352.88 g/mol	- [1]
Melting Point	105.4 °C	- [1]

Experimental Protocols and Determination

While the specific laboratory method for determining the Log P of **Hexythiazox** is not detailed in the search results, the value is cited as verified data used for regulatory purposes [1]. General protocols and analytical

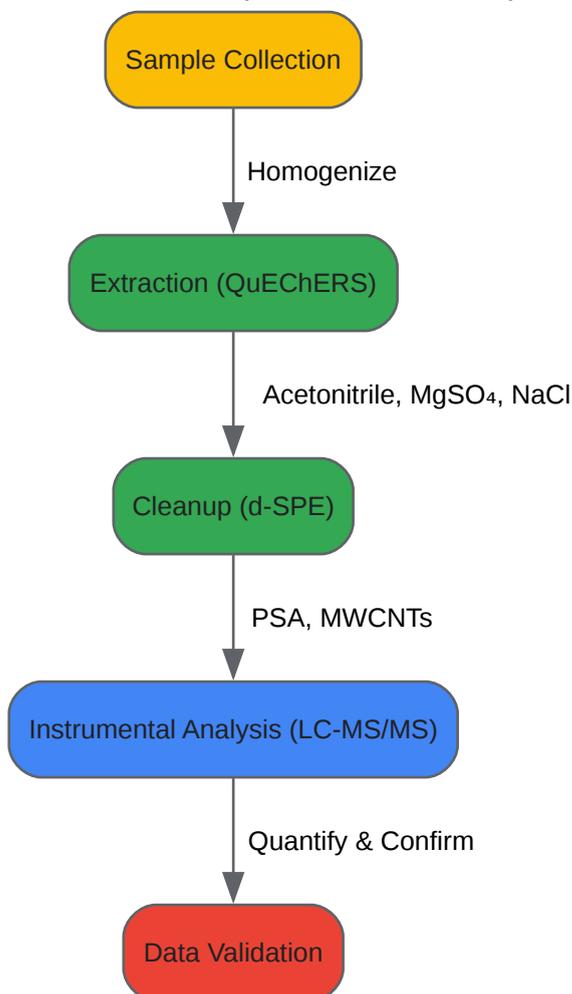
techniques for studying **Hexythiazox** residues are well-established.

- **Analytical Method for Residues:** A common approach for quantifying **Hexythiazox** in plant matrices involves using Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS). The process typically includes extracting the analyte with acetonitrile using a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by cleanup with dispersive solid-phase extraction (d-SPE) using sorbents like Primary Secondary Amine (PSA) and Magnesium Sulfate ($MgSO_4$) before LC-MS/MS analysis [2]. This method is validated according to guidelines like SANTE/11312/2021 [2].
- **Regulatory Context:** The reported Log P value of 2.67 is a key parameter in environmental fate assessments. This value, along with the low water solubility, suggests **Hexythiazox** has a potential to adsorb to soil and organic matter [1].

Experimental Workflow for Residue Analysis

The diagram below outlines the key steps involved in the analytical determination of **Hexythiazox**, such as in food samples, which underpins the generation of data for its physicochemical properties.

Workflow for Hexythiazox Residue Analysis



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Workflow for **Hexythiazox** Residue Analysis

Technical Summary and Implications

Hexythiazox is a carboxamide acaricide with a non-systemic mode of action, acting as a mite growth inhibitor [1]. Its relatively high Log P value has direct implications for its environmental fate and application.

- **Environmental Fate:** A Log P of 2.67 suggests that **Hexythiazox** is **lipophilic** and will preferentially partition into organic phases. This correlates with its very low water solubility (0.1 mg/L) and indicates a potential to bind to soil organic matter and accumulate in fatty tissues of organisms [1].
- **Application and Resistance:** It is used to control mite eggs and larvae on various crops, including fruits, nuts, and vegetables [1] [2]. Its chemical class is designated as **10A** by the Insecticide

Resistance Action Committee (IRAC). Resistance to **Hexythiazox** has been recorded in species like *Tetranychus urticae* [1].

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References

1. Hexythiazox (Ref: NA 73) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Monitoring hexythiazox residues in vegetables using LC-MS/MS [arabjchem.org]

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